

Application Notes and Protocols: Patient-Derived Organoids for Testing BMS-986463 Response

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Compound of Interest

Compound Name: BMS-986463

Cat. No.: B15605328

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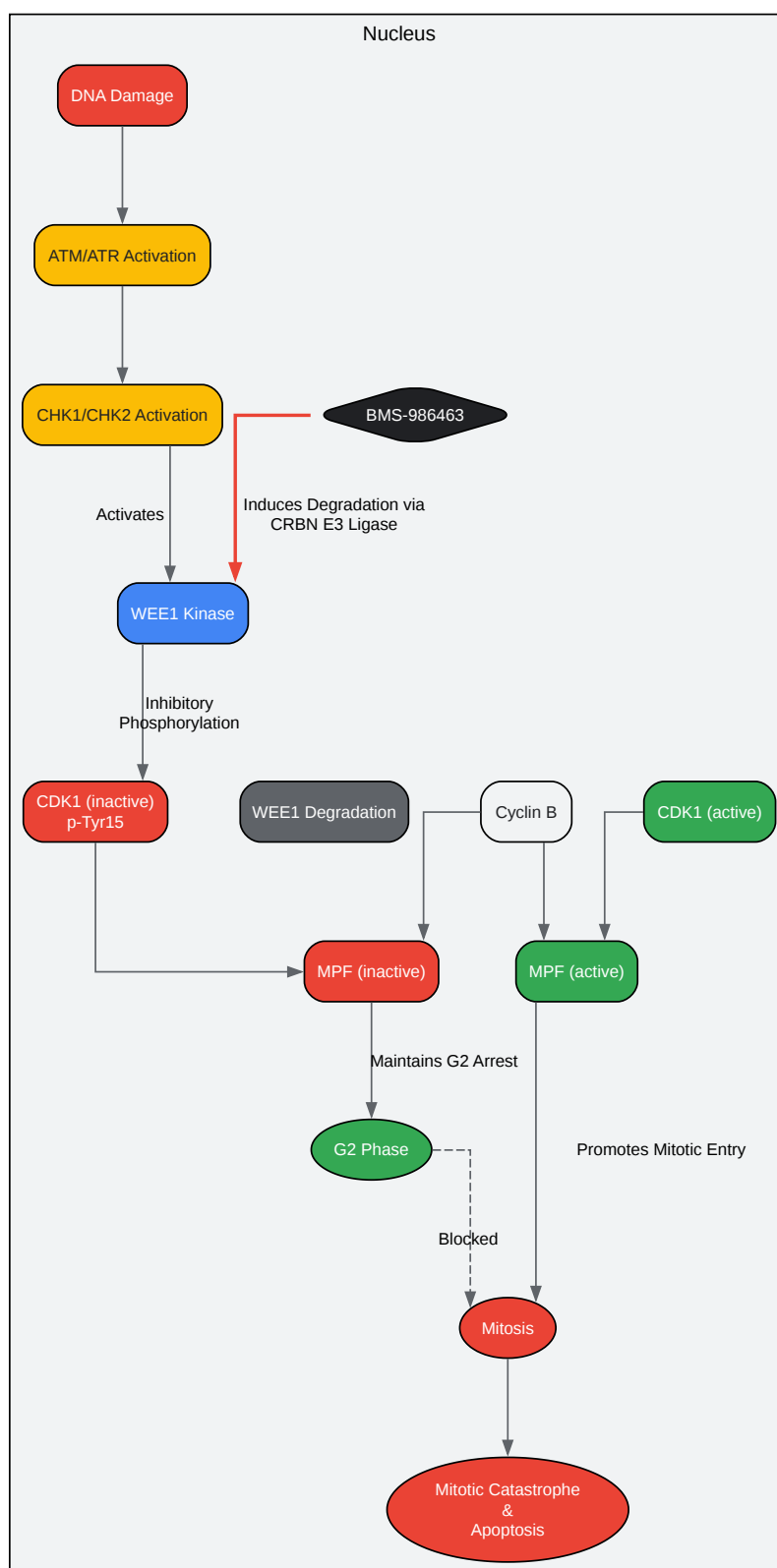
Introduction

Patient-derived organoids (PDOs) are three-dimensional, self-organizing structures grown in vitro from primary patient tissues that recapitulate the cellular heterogeneity and genetic landscape of the original tumor. This makes them a powerful preclinical model for predicting patient-specific responses to novel therapeutics. **BMS-986463** is a first-in-class, potent, and selective molecular glue degrader of WEE1 kinase, a critical regulator of the G2/M cell cycle checkpoint.[1][2][3][4][5] Inhibition of WEE1 is a promising therapeutic strategy for cancers with high replicative stress, forcing them into premature mitosis and subsequent cell death.[6][7][8][9] These application notes provide a detailed protocol for generating PDOs from patient tumor biopsies and assessing their response to **BMS-986463**.

Signaling Pathway: WEE1 in Cell Cycle Regulation

The WEE1 kinase is a key negative regulator of the G2/M checkpoint, preventing entry into mitosis in the presence of DNA damage. It phosphorylates and inactivates the Cyclin-

Dependent Kinase 1 (CDK1), a crucial component of the Maturation Promoting Factor (MPF). By degrading WEE1, **BMS-986463** leads to the accumulation of active CDK1, forcing cells to enter mitosis irrespective of their DNA integrity, a process that can lead to mitotic catastrophe and apoptosis in cancer cells.





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